

Pyriprole application failure troubleshooting

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Compound Focus: Pyriprole

CAS No.: 394730-71-3

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Pyriprole Foundation: Properties & Mechanism

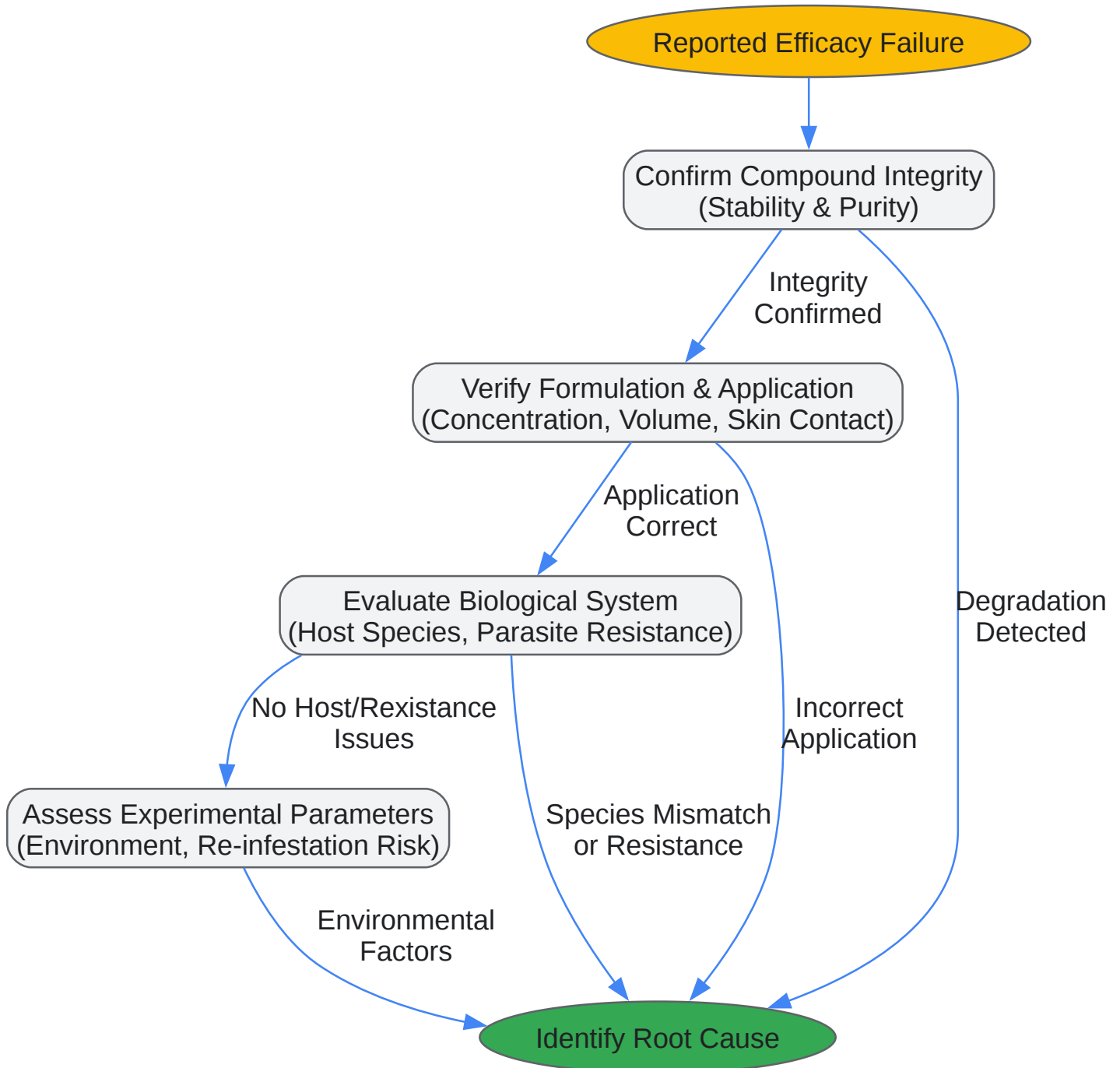
For researchers, understanding the core characteristics of **pyriprole** is the first step in troubleshooting. The table below consolidates key identification and physical data [1] [2].

Property	Description
IUPAC Name	1-(2,6-dichloro-4-(trifluoromethyl)phenyl)-4-((difluoromethyl)thio)-5-((pyridin-2-ylmethyl)amino)-1H-pyrazole-3-carbonitrile [1]
Chemical Formula	C ₁₈ H ₁₀ Cl ₂ F ₅ N ₅ S [1] [2]
Molar Mass	494.27 g·mol ⁻¹ [1] [2]
Veterinary Use	Spot-on treatment for external parasites (fleas, ticks) on dogs [2]
Mode of Action	GABA-gated chloride channel antagonist (GABAA receptor inhibitor); causes uncontrolled nervous system activity in parasites [1] [2]
Physical State	Pale yellow liquid [1]

Proposed Workflow for Deconstructing Failures

Without existing protocols, you can build your troubleshooting guides by systematically deconstructing the drug's application pathway. The diagram below maps this investigative process.

Proposed Troubleshooting Workflow for Pyriprole



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Finding Missing Troubleshooting Information

The specific data for a ready-made technical support center appears to be a gap in the publicly available literature. Here is how you can proceed to gather this critical information:

- **Contact Manufacturers Directly:** The most direct source for application protocols, known failure modes, and stability data is the manufacturer. Example entities mentioned in the search results include Novartis Animal Health and Elanco GmbH [1].
- **Investigate Regulatory Submissions:** Detailed study reports and data on efficacy and safety, which can provide clues for troubleshooting, are often found in regulatory documents. You can search the **European Medicines Agency (EMA)** website for the "Prac-tic" EPAR (European Public Assessment Report) [2].
- **Consult Specialized Databases:** For investigating resistance, which is a common cause of application failure, look for dedicated parasitology or veterinary pharmacovigilance databases that track field reports of pesticide resistance.

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References

1. (Ref: V3086) Pyriprole [sitem.herts.ac.uk]
2. - Wikipedia Pyriprole [en.wikipedia.org]

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